

The Solubility Profile of 4-Bromoindole in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromoindole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-bromoindole**, a key intermediate in pharmaceutical and chemical synthesis. Due to the limited availability of specific quantitative solubility data in peer-reviewed literature, this document synthesizes available qualitative information and presents a standardized experimental protocol for its quantitative determination. This guide is intended to be a valuable resource for researchers working with **4-bromoindole**, aiding in solvent selection for synthesis, purification, and formulation.

Physicochemical Properties of 4-Bromoindole

A foundational understanding of the physicochemical properties of **4-bromoindole** is essential for interpreting its solubility characteristics.

Property	Value	Source
Molecular Formula	C ₈ H ₆ BrN	[1]
Molecular Weight	196.04 g/mol	[1]
Appearance	Pale yellow to brown solid or oil	[2][3]
Melting Point	17 °C	[3][4]
Boiling Point	283-285 °C (lit.)	[1]
Density	1.563 g/mL at 25 °C (lit.)	[1]
pKa	16.07 ± 0.30 (Predicted)	[1][4]

Solubility of 4-Bromoindole: A Qualitative and Hypothetical Quantitative Overview

Current literature provides qualitative descriptors of **4-bromoindole**'s solubility in various organic solvents. This information is summarized in the table below. To facilitate a deeper understanding and provide a framework for experimental work, a second table presents a hypothetical quantitative solubility profile.

Qualitative Solubility Data

The following table summarizes the observed solubility of **4-bromoindole** in common organic solvents based on available data.

Solvent	Solvent Type	Qualitative Solubility	Source
Ethanol	Polar Protic	Highly Soluble	[2]
Acetone	Polar Aprotic	Highly Soluble	[2]
Chloroform	Nonpolar	Sparingly Soluble	[1][4]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Slightly Soluble	[1][4]
Ethyl Acetate	Polar Aprotic	Slightly Soluble	[1][4]
Water	Aqueous	Sparingly Soluble / Not miscible	[1][2][4]

Hypothetical Quantitative Solubility Data

The following table presents a hypothetical summary of the quantitative solubility of **4-bromoindole**. This data is illustrative and intended to serve as a template for the presentation of experimentally determined values.

Solvent	Solvent Type	Hypothetical Solubility (mg/mL) at 25 °C	Classification
Dichloromethane	Nonpolar	> 100	Very Soluble
Tetrahydrofuran (THF)	Polar Aprotic	50 - 100	Freely Soluble
Methanol	Polar Protic	25 - 50	Soluble
Toluene	Nonpolar	10 - 25	Sparingly Soluble
Acetonitrile	Polar Aprotic	1 - 10	Slightly Soluble
Hexane	Nonpolar	< 1	Very Slightly Soluble
Water	Aqueous	< 0.1	Practically Insoluble

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **4-bromoindole** solubility using the equilibrium solubility method.

Materials

- **4-Bromoindole** (high purity)
- Selected organic solvents (analytical grade)
- Volumetric flasks and pipettes
- Scintillation vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance

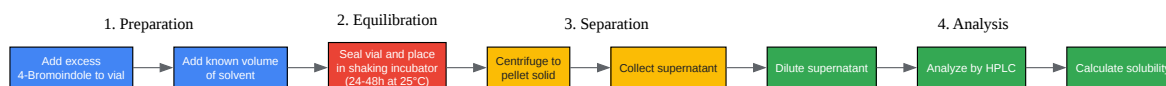
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **4-bromoindole** to a series of vials.
 - To each vial, add a known volume of a specific organic solvent.
 - Ensure undissolved solid remains at the bottom of each vial to confirm saturation.
- Equilibration:
 - Tightly seal the vials to prevent solvent evaporation.
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25 °C).

- Allow the solutions to equilibrate for a predetermined period (typically 24-48 hours). The exact time should be determined empirically.
- Sample Collection and Preparation:
 - After equilibration, remove the vials from the incubator.
 - Centrifuge the vials at high speed to pellet the undissolved solid.
 - Carefully withdraw a known volume of the supernatant without disturbing the solid pellet.
- Quantification:
 - Dilute the collected supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted samples using a validated HPLC method to determine the concentration of **4-bromoindole**.
 - Prepare a standard calibration curve using known concentrations of **4-bromoindole** for accurate quantification.
- Data Analysis:
 - Calculate the solubility of **4-bromoindole** in each solvent by multiplying the measured concentration by the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-bromoindole**.



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Caption: Experimental workflow for determining the solubility of **4-Bromoindole**.

Conclusion

While quantitative solubility data for **4-bromoindole** in various organic solvents is not extensively documented, qualitative assessments indicate high solubility in polar solvents like ethanol and acetone and lower solubility in nonpolar solvents and water. For researchers requiring precise solubility values, the provided experimental protocol offers a robust and reliable method for their determination. The generation of accurate solubility data is critical for the effective use of **4-bromoindole** in drug discovery and development, enabling informed decisions on reaction conditions, purification strategies, and formulation approaches.

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References

- 1. 4-Bromoindole | 52488-36-5 [chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 4-Bromoindole | 52488-36-5 [amp.chemicalbook.com]
- 4. 4-Bromoindole | lookchem [lookchem.com]
- To cite this document: BenchChem. [The Solubility Profile of 4-Bromoindole in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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